

Ethyl 3,4-dichlorophenylacetate CAS number and molecular formula

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Compound of Interest

Compound Name: Ethyl 3,4-dichlorophenylacetate

Cat. No.: B1333806

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In-Depth Technical Guide: Ethyl 3,4-Dichlorophenylacetate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Ethyl 3,4-dichlorophenylacetate**, a halogenated aromatic compound of interest in chemical synthesis and potentially in drug discovery. This document details its chemical identity, physical properties, and a standard method for its synthesis. The information is curated to support researchers and professionals in the fields of chemistry and drug development.

Chemical Identity and Properties

Ethyl 3,4-dichlorophenylacetate is systematically known as ethyl 2-(3,4-dichlorophenyl)acetate. Its core structure consists of a benzene ring substituted with two chlorine atoms at the 3 and 4 positions, with an ethyl acetate group attached to a methylene bridge.

Table 1: Chemical Identifiers and Molecular Properties

Property	Value
CAS Number	6725-45-7[1]
Molecular Formula	C ₁₀ H ₁₀ Cl ₂ O ₂ [1]
Molecular Weight	233.09 g/mol
IUPAC Name	ethyl 2-(3,4-dichlorophenyl)acetate[1]
Canonical SMILES	CCOC(=O)Cc1cc(Cl)c(Cl)cc1
InChI Key	Not readily available

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Not specified, likely a liquid or low-melting solid
Boiling Point	100-105 °C at 0.21 mmHg
Purity	Typically available at >97%
Solubility	Expected to be soluble in organic solvents

Synthesis of Ethyl 3,4-Dichlorophenylacetate

The most common and direct method for the synthesis of **Ethyl 3,4-dichlorophenylacetate** is through the Fischer esterification of its parent carboxylic acid, 3,4-Dichlorophenylacetic acid.

Reaction Scheme

The synthesis involves the acid-catalyzed reaction of 3,4-Dichlorophenylacetic acid with ethanol. A strong acid, typically sulfuric acid, is used as the catalyst. The reaction is driven to completion by removing the water formed as a byproduct, often by using an excess of the alcohol reactant.

3,4-Dichlorophenylacetic Acid

+

Ethanol

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Fischer Esterification of 3,4-Dichlorophenylacetic Acid.

Experimental Protocol: Fischer Esterification

This protocol outlines a standard laboratory procedure for the synthesis of **Ethyl 3,4-dichlorophenylacetate**.

Materials:

- 3,4-Dichlorophenylacetic acid (1.0 eq)
- Absolute ethanol (10-20 volumes)
- Concentrated sulfuric acid (0.1-0.2 eq)
- Ethyl acetate
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)

- Anhydrous sodium sulfate

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

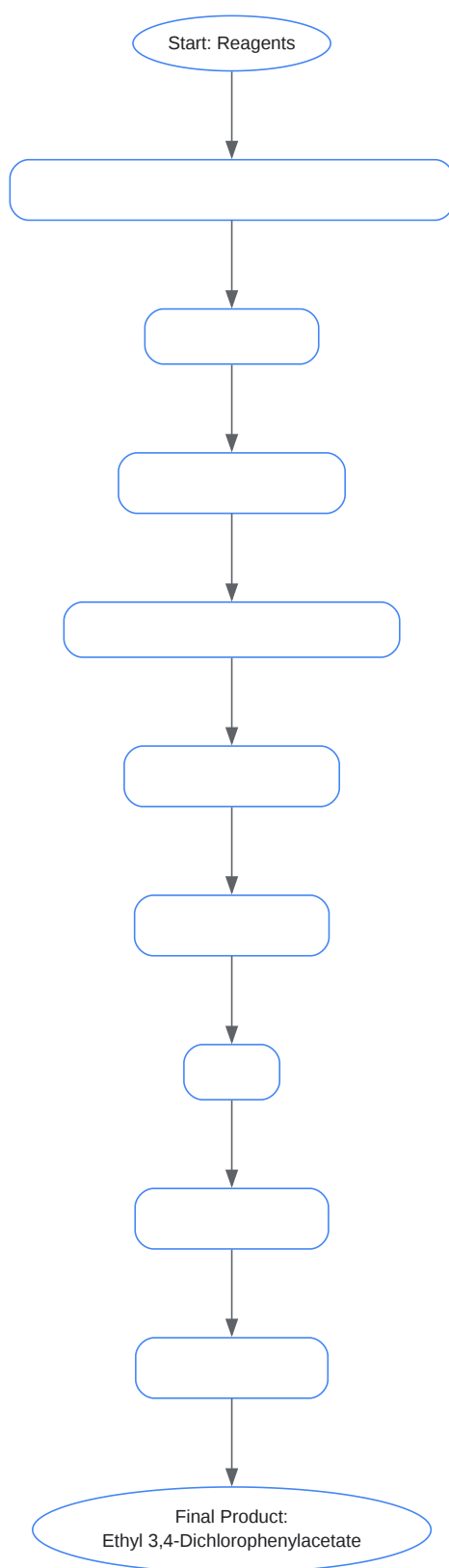
Procedure:

- To a solution of 3,4-dichlorophenylacetic acid (1.0 eq) in absolute ethanol (10-20 volumes) in a round-bottom flask, add concentrated sulfuric acid (0.1-0.2 eq) dropwise at room temperature with stirring.
- Heat the reaction mixture to reflux and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and remove the excess ethanol under reduced pressure using a rotary evaporator.
- Dissolve the resulting residue in ethyl acetate.
- Transfer the ethyl acetate solution to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the drying agent and concentrate the filtrate in vacuo to yield the crude **Ethyl 3,4-dichlorophenylacetate**.

- The crude product can be further purified by vacuum distillation.

Logical Workflow for Synthesis and Purification

The following diagram illustrates the logical workflow for the synthesis and purification of **Ethyl 3,4-dichlorophenylacetate**.



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Workflow for the Synthesis and Purification of **Ethyl 3,4-Dichlorophenylacetate**.

Potential Applications and Further Research

Halogenated phenylacetic acid derivatives are important intermediates in the synthesis of various pharmaceuticals and agrochemicals. While specific biological activities or signaling pathway interactions for **Ethyl 3,4-dichlorophenylacetate** are not extensively documented in publicly available literature, its structural similarity to other biologically active compounds suggests potential for further investigation.

Researchers in drug development may consider this compound as a building block for creating novel molecules with potential therapeutic applications. Further studies are warranted to explore its bioactivity, toxicological profile, and potential as a lead compound in various screening programs. The detailed synthetic protocol provided herein offers a solid foundation for producing this compound for research purposes.

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References

- 1. Organic Syntheses Procedure [orgsyn.org]
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